

# 1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium

Cat. No.: B1250683

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An In-depth Technical Guide to **1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide**

## Introduction

**1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide**, often abbreviated as [BMPyrr][TFSI] or BMP-BTI, is a room-temperature ionic liquid (RTIL). Ionic liquids are salts that are liquid below 100°C, and they have garnered significant attention in the scientific community due to their unique properties. These include low volatility, high thermal stability, a wide electrochemical window, and high ionic conductivity.[1][2] [BMPyrr][TFSI] is particularly noted for its wide electrochemical window and is a subject of research in various applications, from energy storage to chemical synthesis.[3] This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental properties of **1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide** are summarized in the table below. These characteristics are crucial for its application as a solvent and electrolyte in various chemical and electrochemical systems.

Property	Value
Molecular Weight	422.41 g/mol [3][4][5]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> F <sub>6</sub> N <sub>2</sub> O <sub>4</sub> S <sub>2</sub> [3][5][6]
CAS Number	223437-11-4[3][4][5]
Appearance	Colorless to yellow or light brown clear liquid[3][6][7]
Density	1.40 g/mL[6]
Melting Point	-18 °C[6]
Refractive Index	n <sub>20/D</sub> 1.42[6]
Solubility	Miscible with methanol, acetonitrile, acetone, dichloromethane, and dimethyl sulfoxide. Immiscible with water and diethyl ether.[3]

## Electrochemical Properties

The electrochemical properties of [BMPyr][TFSI] make it a highly suitable candidate for energy storage applications such as lithium-ion batteries and supercapacitors.[6]

Property	Value
Electrochemical Window	5.5 V to 6.1 V[3][8]
Ionic Conductivity	2.12 mS/cm to 3 mS/cm at 25°C[3][8]
Viscosity	548 stokes / 766 mPa.s at 25°C[8]

## Experimental Protocols

### Synthesis of 1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide

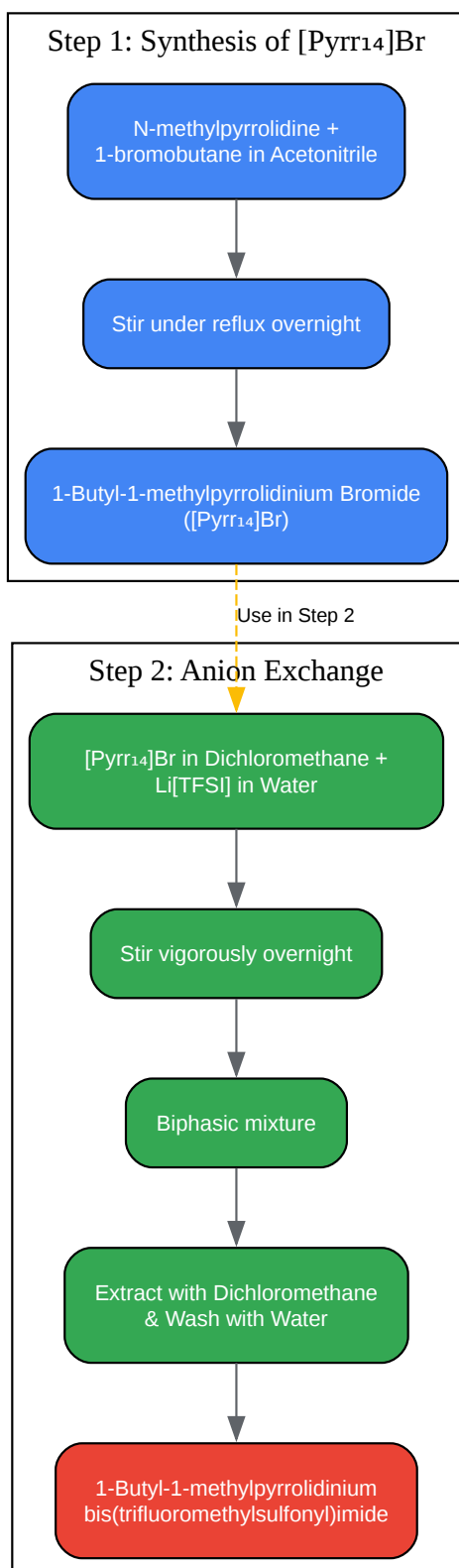
A common method for the synthesis of [BMPyr][TFSI] is a two-step process involving the formation of the pyrrolidinium bromide salt, followed by an anion exchange reaction.[9][10]

### Step 1: Synthesis of **1-Butyl-1-methylpyrrolidinium** Bromide ([Pyrr<sub>14</sub>]Br)

- Under an inert atmosphere, dissolve N-methylpyrrolidine (0.2 mol) in acetonitrile (50 cm<sup>3</sup>).
- Cool the solution in an ice-water bath while stirring.
- Add 1-bromobutane (0.2 mol) dropwise to the cooled solution.
- Allow the resulting mixture to warm to room temperature and then stir vigorously overnight under reflux.
- After the reaction, a white solid product, **1-butyl-1-methylpyrrolidinium** bromide, is obtained.
- The solid can be washed with a mixture of acetone and diethyl ether, followed by filtration and drying to yield the final product.[\[9\]](#)

### Step 2: Anion Exchange to form [Pyrr<sub>14</sub>][TFSI]

- Prepare a solution of the halide salt, [Pyrr<sub>14</sub>]Br (0.05 mol), in dichloromethane (50 cm<sup>3</sup>).
- Separately, prepare a solution of lithium bis{(trifluoromethyl)sulfonyl}imide (0.053 mol) in distilled water (50 cm<sup>3</sup>).
- Combine the two solutions in a round-bottom flask and stir the mixture vigorously at room temperature overnight.[\[9\]](#)
- The reaction will form a biphasic system, with the desired ionic liquid as the bottom phase.
- Extract the ionic liquid using dichloromethane and wash it multiple times with deionized water to remove any remaining halide impurities.[\[11\]](#)
- Remove the solvent under vacuum to yield the final product, **1-Butyl-1-methylpyrrolidinium** bis(trifluoromethylsulfonyl)imide.



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Synthesis workflow for **1-Butyl-1-methylpyrrolidinium** bis(trifluoromethylsulfonyl)imide.

## Applications in Research and Development

The unique properties of **1-Butyl-1-methylpyrrolidinium** bis(trifluoromethylsulfonyl)imide have led to its use in a variety of applications:

- **Energy Storage:** It is widely researched as a safe and stable electrolyte for high-voltage applications in lithium-ion batteries and electric double-layer capacitors (supercapacitors).[\[6\]](#)  
[\[9\]](#)
- **Electrochemistry:** Its wide electrochemical window makes it a suitable medium for various electrochemical studies, including the generation and analysis of superoxide ions.[\[1\]](#)[\[12\]](#)
- **Chemical Synthesis:** It can be employed as a non-volatile and recyclable solvent in organic synthesis.[\[3\]](#)
- **Drug Development:** In the pharmaceutical field, its properties may be leveraged for drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients.  
[\[6\]](#)
- **Other Applications:** It has also been explored as a lubricant for gears and machines and as a solvent for separating azeotropic mixtures.[\[3\]](#)

## Safety and Toxicity

While ionic liquids are often considered "green" solvents due to their low volatility, they are not without potential hazards.

- **Toxicity:** **1-Butyl-1-methylpyrrolidinium** bis(trifluoromethylsulfonyl)imide is considered toxic if swallowed.[\[13\]](#)
- **Irritation:** It can cause skin and serious eye irritation.[\[14\]](#)[\[15\]](#) Some studies suggest it may also cause respiratory irritation.[\[15\]](#)
- **Handling:** Standard laboratory safety precautions should be followed, including the use of personal protective equipment such as gloves and safety glasses.[\[13\]](#) Work should be conducted in a well-ventilated area.[\[13\]](#) It is important to note that the toxicological properties of this compound have not been fully investigated.[\[14\]](#)

## Conclusion

**1-Butyl-1-methylpyrrolidinium** bis(trifluoromethylsulfonyl)imide is a versatile ionic liquid with a compelling set of properties that make it highly valuable for a range of scientific and industrial applications. Its high thermal stability, wide electrochemical window, and ionic conductivity are particularly advantageous in the field of energy storage. As research into ionic liquids continues, the potential applications for [BMPyr][TFSI] are likely to expand, offering innovative solutions in areas from green chemistry to pharmaceutical development. However, appropriate safety measures must be taken when handling this compound due to its potential for toxicity and irritation.

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- To cite this document: BenchChem. [1-Butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250683#1-butyl-1-methylpyrrolidinium-bis-trifluoromethylsulfonyl-imide-molecular-weight]

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